

Glutaronitrile: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Glutaronitrile*

Cat. No.: *B146979*

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For researchers, scientists, and drug development professionals, a thorough understanding of the hazards and safe handling protocols for all laboratory chemicals is paramount. This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **Glutaronitrile** (CAS No. 544-13-8).

Chemical and Physical Properties

Glutaronitrile is a dinitrile compound with the molecular formula $C_5H_6N_2$.^[1] It is a colorless to light yellow liquid at room temperature.^{[2][3]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	References
Molecular Weight	94.11 g/mol	[1][4]
Appearance	Clear colorless to light yellow liquid	[2][3]
Odor	Odorless	[2]
Melting Point	-29 °C / -20.2 °F	[2][4][5]
Boiling Point	285 - 287 °C / 545 - 548.6 °F	[2][3][4][5]
Density	0.990 - 0.995 g/mL at 25 °C	[2][3][4]
Flash Point	> 112 °C / > 233.6 °F	[2][4]
Solubility	Soluble in water, acetone, and chloroform. Slightly soluble in alcohol and diethyl ether.	[3][4]
Refractive Index	n ₂₀ /D 1.434	[3][4][5]

Hazard Identification and Classification

Glutaronitrile is classified as a toxic and hazardous substance. The primary routes of exposure are ingestion, skin contact, and inhalation.[1] Its toxicity is primarily attributed to its in vivo metabolism to cyanide.[1] Table 2 summarizes the GHS hazard classification for **Glutaronitrile**.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled

Signal Word: Danger[4]

Hazard Pictogram:[4]

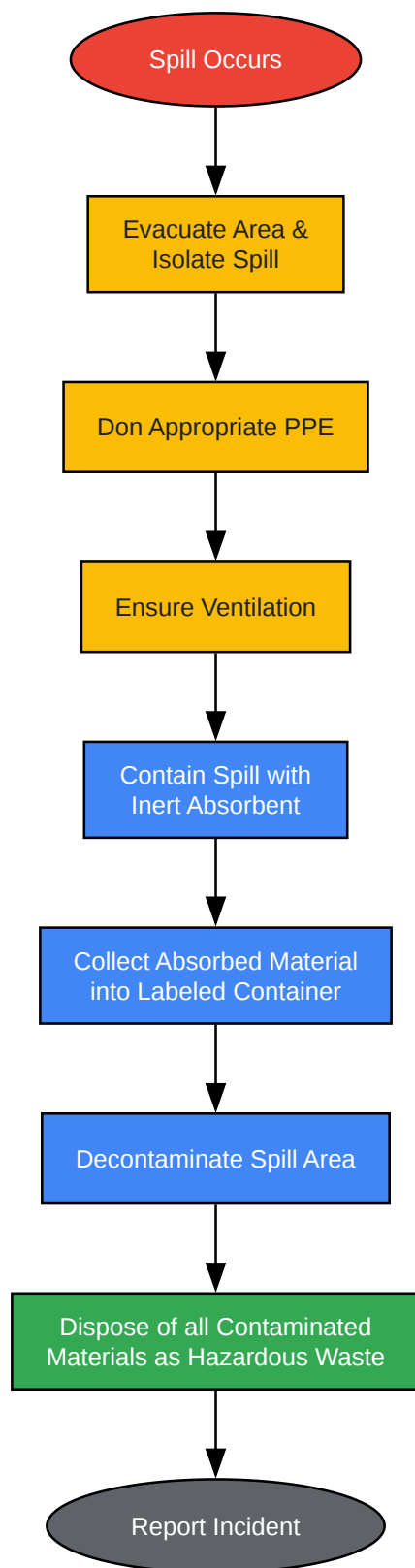
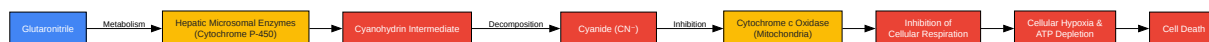
- GHS06 (Skull and crossbones)

Toxicological Information

The toxicity of **glutaronitrile** is significant due to its metabolic conversion to cyanide.[1]

Organic nitriles can be bioactivated by hepatic microsomal enzymes, such as cytochrome P-450, to release free cyanide.[6][7][8] This process involves the oxidation of the carbon atom adjacent to the nitrile group, forming a cyanohydrin intermediate which then decomposes to release cyanide and an aldehyde.[8]

The released cyanide ion is a potent inhibitor of cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain.[1][4][9] This inhibition blocks cellular respiration, leading to cellular hypoxia and a shift to anaerobic metabolism, resulting in lactic acidosis and cell death.[1][4]



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